

Personal protective equipment for handling N-trans-p-Coumaroyltyrosine

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Compound of Interest

Compound Name: *N-trans-p-Coumaroyltyrosine*

Cat. No.: *B15589363*

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Essential Safety and Handling Guide for N-trans-p-Coumaroyltyrosine

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds like **N-trans-p-Coumaroyltyrosine** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

Personal Protective Equipment (PPE)

When handling **N-trans-p-Coumaroyltyrosine**, appropriate personal protective equipment is the first line of defense against potential exposure. The following table summarizes the recommended PPE based on the potential hazards identified for structurally similar compounds.

Body Part	Recommended PPE	Specifications
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for tears or punctures before use. Double gloving may be appropriate for certain procedures.
Eyes	Safety glasses with side shields or goggles	Goggles are required when there is a splash hazard.
Body	Laboratory coat or chemical-resistant apron	A fully buttoned lab coat is the minimum requirement. For tasks with a higher risk of splashes, a chemical-resistant apron over the lab coat is advised.
Respiratory	Use in a well-ventilated area or with local exhaust ventilation (fume hood)	If dusts or aerosols may be generated, a NIOSH-approved respirator may be necessary.

Safe Handling and Storage Procedures

Proper handling and storage are critical to maintain the integrity of **N-trans-p-Coumaroyltyrosine** and the safety of laboratory personnel.

Handling:

- Avoid contact with skin and eyes.[\[1\]](#)
- Do not breathe dust or aerosols.[\[1\]](#)
- Handle in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
- Use non-sparking tools to prevent ignition sources.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.
- Protect from light.
- For long-term storage, consult the manufacturer's recommendations, which may include refrigeration or freezing.

Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is crucial.

Emergency Situation	First Aid and Spill Response
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. [1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention. [1]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention. [1]
Spill	Evacuate the area. Wear appropriate PPE. For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal. For large spills, contain the spill and follow institutional emergency procedures. Prevent entry into waterways.

Disposal Plan

All chemical waste, including **N-trans-p-Coumaroyltyrosine** and any contaminated materials, must be disposed of in accordance with local, state, and federal regulations.

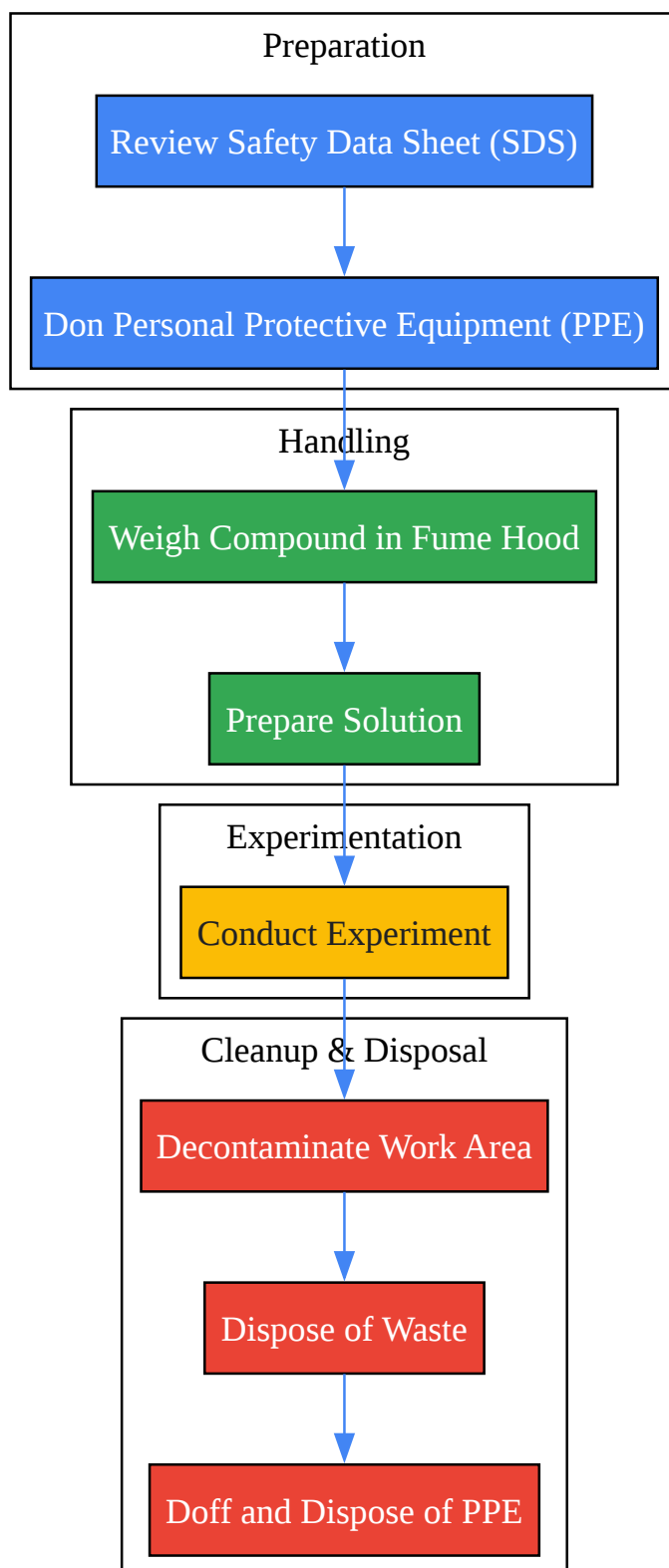
- **Unused Product:** Dispose of as hazardous chemical waste. Do not pour down the drain.
- **Contaminated Materials:** Any materials that have come into contact with the chemical (e.g., gloves, paper towels, pipette tips) should be considered contaminated and disposed of as

hazardous waste.

- Containers: Empty containers may retain product residue and should be disposed of as hazardous waste.

Experimental Workflow: Safe Handling of N-trans-p-Coumaroyltyrosine

The following diagram illustrates a typical workflow for handling **N-trans-p-Coumaroyltyrosine** in a laboratory setting, emphasizing the integration of safety measures at each step.



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A typical laboratory workflow for safely handling chemical compounds.

This procedural guidance is based on best practices for handling similar chemical compounds and is intended to supplement, not replace, institutional safety protocols and the specific information provided by the chemical supplier. Always consult the most up-to-date Safety Data Sheet for the specific compound you are using.

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References

- 1. chemicalbook.com [chemicalbook.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com